

Application Notes and Protocols for SB-3CT

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Compound of Interest		
Compound Name:	SB-3CT	
Cat. No.:	B1684672	Get Quote

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Introduction

SB-3CT is a potent, selective, and mechanism-based inhibitor of matrix metalloproteinase-2 (MMP-2) and MMP-9 (gelatinases)[1][2][3]. It functions as a "suicide type" inhibitor, coordinating with the catalytic zinc ion, which leads to slow binding and mechanism-based inhibition[4]. Research has demonstrated its ability to cross the blood-brain barrier, making it a valuable tool for investigating pathologies of the central nervous system, such as stroke and traumatic brain injury[2][5]. Furthermore, SB-3CT has shown potential in cancer research by modulating tumor immune surveillance through the regulation of PD-L1 expression and promoting anti-tumor immunity[6]. This document provides detailed protocols for the dissolution and storage of SB-3CT for both in vitro and in vivo applications.

Chemical Properties

Property	Value	Reference
Molecular Formula	C15H14O3S2	[1][2]
Molecular Weight	306.4 g/mol	[1][2]
CAS Number	292605-14-2	[1][2]
Appearance	Crystalline solid	[2]

Solubility Data



SB-3CT is known to have poor water solubility[7]. The following table summarizes its solubility in various common laboratory solvents. It is crucial to use fresh, anhydrous solvents, as moisture can reduce the solubility, particularly for DMSO[1].

Solvent	Concentration	Reference
DMSO	61 mg/mL (199.08 mM)	[1]
DMSO	15 mg/mL	[2]
DMF	25 mg/mL	[2]
Ethanol	2 mg/mL	[2]
DMF:PBS (pH 7.2) (1:5)	0.1 mg/mL	[2]
10% DMSO in normal saline	Suspension for injection	[4]
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	2.5 mg/mL (Suspended solution)	[3]
10% DMSO, 90% (20% SBE- β-CD in Saline)	≥ 2.5 mg/mL (Clear solution)	[3]
5% DMSO, 65% PEG-3000, 30% PBS	12.5 mg/mL	[8]

Storage and Stability

Proper storage of SB-3CT is critical to maintain its activity.

Form	Storage Temperature	Stability	Reference
Solid Powder	-20°C	≥ 4 years	[1][2]
Stock Solution in Solvent	-80°C	1 year	[1]
Stock Solution in Solvent	-20°C	1 month	[1]



Important Note: To avoid repeated freeze-thaw cycles, it is highly recommended to aliquot stock solutions into single-use volumes[1]. For in vivo experiments, it is best to prepare the working solution fresh on the day of use[3].

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO (in vitro use)

This protocol is suitable for preparing a concentrated stock solution for use in cell-based assays.

Materials:

- SB-3CT powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Calibrated pipettes

Procedure:

- Equilibrate the SB-3CT powder to room temperature before opening the vial to prevent condensation.
- Weigh the required amount of SB-3CT powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh 3.064 mg of SB-3CT.
- Add the appropriate volume of anhydrous DMSO to the SB-3CT powder.
- Vortex the solution until the **SB-3CT** is completely dissolved. Gentle warming in a hot water bath or sonication can be used to aid dissolution if necessary[1].
- Aliquot the stock solution into sterile, single-use tubes.



• Store the aliquots at -80°C for long-term storage or at -20°C for short-term storage.

Protocol 2: Preparation of a Dosing Solution for Intraperitoneal Injection in Mice (in vivo use)

This protocol provides a method for preparing a suspended solution of **SB-3CT** suitable for intraperitoneal administration in animal models.

Materials:

- SB-3CT powder
- Dimethyl Sulfoxide (DMSO)
- PEG300
- Tween-80
- Saline (0.9% NaCl)
- Sterile tubes
- · Ultrasonic bath or sonicator

Procedure (for a 2.5 mg/mL suspended solution):

- Prepare a clear stock solution of SB-3CT in DMSO (e.g., 25 mg/mL).
- For a final volume of 1 mL, add the solvents sequentially in the following order:
 - Start with 400 μL of PEG300.
 - \circ Add 100 μ L of the 25 mg/mL **SB-3CT** in DMSO stock solution and mix thoroughly.
 - Add 50 μL of Tween-80 and mix until uniform.
 - Add 450 μL of saline to bring the final volume to 1 mL.
- Use an ultrasonic bath to ensure the formation of a uniform suspension[3][9].

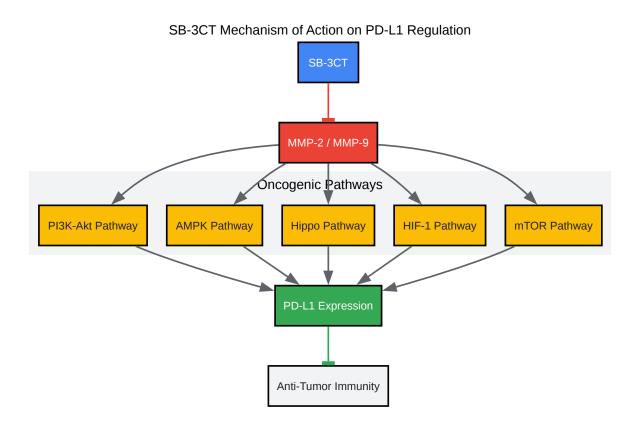


 This formulation should be prepared fresh on the day of use and should not be stored overnight[9].

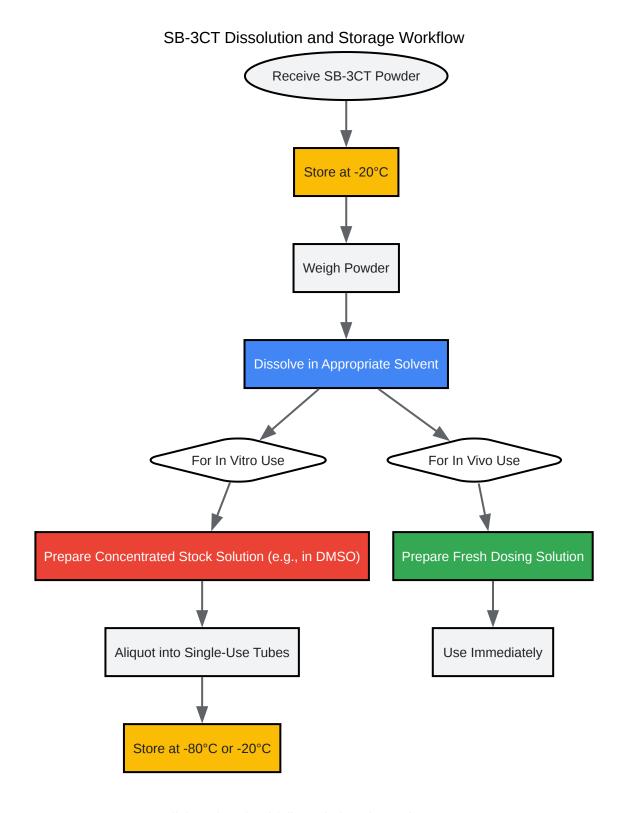
Signaling Pathway Modulation by SB-3CT

SB-3CT has been shown to downregulate the expression of Programmed Death-Ligand 1 (PD-L1) in cancer cells. This effect is mediated through the inhibition of several oncogenic signaling pathways, including the PI3K-Akt, AMPK, Hippo, HIF-1, and mTOR pathways[6]. The inhibition of MMP-2 and MMP-9 by **SB-3CT** leads to a reduction in PD-L1, which in turn enhances antitumor immunity by promoting the activity of CD8+ T cells[6].









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